

2-[2-(3-Aminophenyl)acetamido]propanamide experimental protocol

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Compound of Interest

Compound Name: 2-[2-(3-Aminophenyl)acetamido]propanamide

Cat. No.: B13622293

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Application Note: High-Purity Synthesis & Characterization of **2-[2-(3-Aminophenyl)acetamido]propanamide**

Abstract & Application Context

This application note details the optimized synthetic protocol for **2-[2-(3-Aminophenyl)acetamido]propanamide** (CAS: 1248455-12-0). This molecule represents a critical scaffold in the development of functionalized amino acid anticonvulsants, structurally related to Lacosamide (Vimpat®). It serves as both a potential bioactive intermediate and a reference standard for impurity profiling in the manufacturing of phenylacetamide-based therapeutics.

Key Applications:

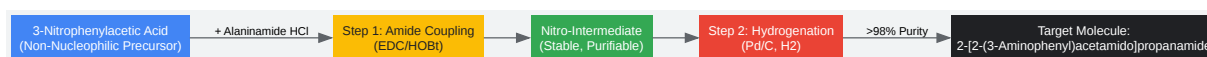
- Medicinal Chemistry: A building block for "Lacosamide-like" sodium channel blockers.[1]
- Impurity Profiling: Reference standard for monitoring aniline-functionalized byproducts in peptide synthesis.

- Peptidomimetics: A cleavable linker moiety for antibody-drug conjugates (ADCs) utilizing the aniline handle for further conjugation.

Strategic Retro-Analysis & Causality

To achieve high purity (>98%) and avoid common synthetic pitfalls, this protocol rejects the "Direct Coupling" route in favor of a Nitro-Reduction Strategy.

- The Problem (Direct Coupling): Reacting 3-aminophenylacetic acid directly with alaninamide using standard coupling agents (EDC/HATU) poses a high risk of uncontrolled oligomerization. The free aniline amine () on the starting material competes with the alaninamide amine, leading to self-polymerization and complex mixtures.
- The Solution (Nitro-Reduction): We utilize 3-nitrophenylacetic acid as the starting material. The nitro group is non-nucleophilic, allowing for a clean, regioselective amide coupling with alaninamide. Subsequent catalytic hydrogenation converts the nitro group to the target aniline under mild conditions.



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Figure 1: Strategic pathway avoiding chemoselectivity issues via nitro-precursor.

Experimental Protocol

Materials & Reagents

Reagent	MW (g/mol)	Equiv. [1] [2] [3] [4] [5] [6] [7]	Role
3-Nitrophenylacetic acid	181.15	1.0	SM (Acid)
L-Alaninamide HCl	124.57	1.1	SM (Amine)
EDC·HCl	191.70	1.2	Coupling Agent
HOBt (anhydrous)	135.12	1.2	Additive (Racemization suppressant)
DIPEA (Hünig's Base)	129.24	3.0	Base
DMF (Anhydrous)	-	-	Solvent
10% Pd/C	-	10 wt%	Catalyst

Stage 1: Synthesis of 2-[2-(3-Nitrophenyl)acetamido]propanamide

Rationale: Use of EDC/HOBt ensures minimal racemization of the alanine center compared to HATU, and simplifies workup as urea byproducts are water-soluble.

- Activation: In a round-bottom flask equipped with a magnetic stir bar, dissolve 3-nitrophenylacetic acid (10.0 mmol, 1.81 g) in anhydrous DMF (30 mL).
- Additives: Add HOBt (12.0 mmol, 1.62 g) and EDC·HCl (12.0 mmol, 2.30 g) at 0°C. Stir for 15 minutes to generate the active ester.
- Coupling: Add L-Alaninamide HCl (11.0 mmol, 1.37 g) followed by the dropwise addition of DIPEA (30.0 mmol, 5.2 mL).
 - Critical Control: Maintain temperature <5°C during DIPEA addition to prevent exotherm-induced racemization.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 12 hours. Monitor by TLC (EtOAc/Hexane 8:2) or LC-MS.[\[1\]](#)[\[8\]](#)

- Workup:
 - Dilute reaction mixture with EtOAc (100 mL).
 - Wash successively with:
 - 1M HCl (2 x 30 mL) – Removes unreacted amine/DIPEA.
 - Sat. NaHCO₃ (2 x 30 mL) – Removes unreacted acid.
 - Brine (1 x 30 mL).
 - Dry organic layer over Na₂SO₄, filter, and concentrate in vacuo.
- Intermediate QC: The resulting yellow solid (Nitro-intermediate) is usually sufficiently pure (>95%) for the next step. If not, recrystallize from EtOH/Hexane.

Stage 2: Reduction to 2-[2-(3-Aminophenyl)acetamido]propanamide

Rationale: Catalytic hydrogenation is the "gold standard" for cleanliness, leaving only the solvent and catalyst to be removed, ensuring the final amine is not contaminated with sulfide or metal salts (common in Fe/HCl or SnCl₂ reductions).

- Setup: Dissolve the Nitro-intermediate (from Stage 1) in Methanol (50 mL).
- Catalyst Addition: Carefully add 10% Pd/C (10 wt% loading relative to substrate) under an argon blanket.
 - Safety: Pd/C is pyrophoric. Do not add to dry solvent; ensure solvent is present before addition.
- Hydrogenation: Purge the flask with Hydrogen gas (balloon pressure is sufficient) three times. Stir vigorously under H₂ atmosphere at room temperature for 4–6 hours.
- Monitoring: Reaction is complete when the yellow color fades to colorless and LC-MS shows disappearance of the nitro peak (

approx 252) and appearance of the amine peak (

approx 222).

- Purification:
 - Filter the mixture through a Celite® pad to remove Pd/C. Wash the pad with MeOH.
 - Concentrate the filtrate in vacuo to yield an off-white solid.
 - Final Polish: Triturate with cold diethyl ether to remove trace organic impurities.

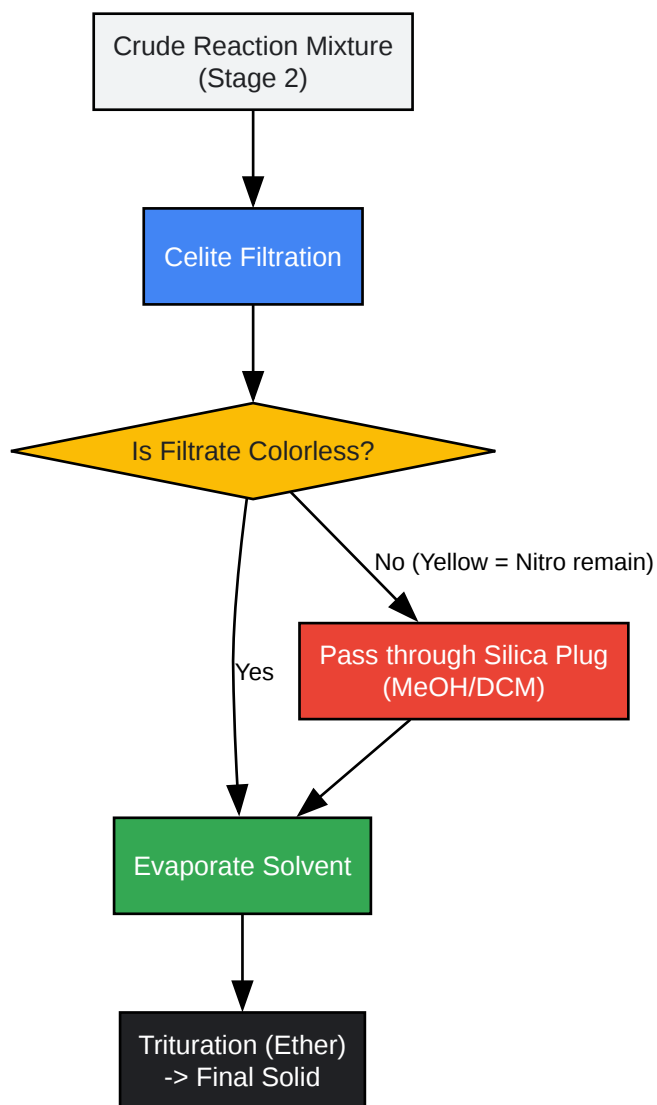
Analytical Validation (Self-Validating System)

The following data parameters confirm the identity and purity of the synthesized compound.

Table 1: Expected Analytical Parameters

Technique	Parameter	Expected Signal / Value	Interpretation
HPLC	Purity	> 98.0% (Area %)	Single peak at retention time ~3.5 min (C18, Water/ACN gradient).
MS (ESI+)	m/z	222.12 [M+H] ⁺	Consistent with formula C ₁₁ H ₁₅ N ₃ O ₂ .
¹ H NMR	Aromatic	δ 6.5 – 7.1 ppm (m, 4H)	3-substituted phenyl ring pattern.
¹ H NMR	Methylene	δ 3.4 ppm (s, 2H)	Benzylic protons (-CH ₂ -CO-).
¹ H NMR	Methine	δ 4.2 ppm (q, 1H)	Alpha-proton of Alaninamide.
¹ H NMR	Methyl	δ 1.2 ppm (d, 3H)	Methyl group of Alaninamide.
¹ H NMR	Amine	δ 5.0 ppm (s, broad, 2H)	Aniline -NH ₂ (Exchangeable).

Workup Logic Tree:



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Figure 2: Purification decision tree ensuring removal of catalyst and unreacted nitro-intermediate.

Storage & Stability

- **Stability:** The free aniline is susceptible to oxidation (browning) upon prolonged exposure to air and light.
- **Storage:** Store at -20°C under an inert atmosphere (Argon/Nitrogen).
- **Form:** Off-white to pale beige powder.

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